

What is the primary structure of 26RFa neuropeptide?

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Compound of Interest

Compound Name: 26RFa
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Title: Technical Deep Dive: Primary Structure & Molecular Pharmacology of **26RFa** (QRFP)
Subtitle: A Structural and Functional Analysis for Drug Discovery Applications

Executive Summary

26RFa (also known as QRFP or P518) is a 26-amino acid hypothalamic neuropeptide belonging to the RFamide peptide family.^{[1][2][3][4][5][6]} Discovered independently by three research groups in 2003 (Chartrel et al., Fukusumi et al., Jiang et al.), it serves as the high-affinity endogenous ligand for the G protein-coupled receptor GPR103 (also known as QRFP or SP9155).

The primary structure of **26RFa** is highly conserved across vertebrates, particularly at the C-terminus, which contains the critical Arg-Phe-NH₂ (RFamide) motif required for receptor activation. Functionally, **26RFa** acts as a potent orexigenic peptide (stimulating food intake) and plays a pivotal role in glucose homeostasis, acting as a "brain-gut" incretin.^{[1][7][8]} This guide dissects the molecular architecture of **26RFa**, its biosynthetic processing, and the structure-activity relationships (SAR) critical for developing therapeutic analogs.

Molecular Identity & Primary Structure

The biological activity of **26RFa** is dictated by its specific amino acid sequence and post-translational modifications. The peptide is characterized by an N-terminal extension and a conserved C-terminal active site.

Amino Acid Sequence Analysis

The primary structure of human **26RFa** is a 26-residue peptide.^{[2][4][6]} Comparative analysis reveals high conservation in the C-terminal octapeptide, which constitutes the receptor-binding pharmacophore.

Table 1: Comparative Primary Structures of **26RFa** Orthologs

Species	Amino Acid Sequence (N-terminus C-terminus)	Identity to Human
Human	T-S-G-P-L-G-N-L-A-E-E-L-N- G-Y-S-R-K-K-G-G-F-S-F-R-F- NH ₂	100%
Rat	A-S-G-P-L-G-T-L-A-E-E-L-S-S- Y-S-R-R-K-G-G-F-S-F-R-F- NH ₂	~80%
Mouse	A-S-G-P-L-G-T-L-A-E-E-L-S-S- Y-S-R-R-K-G-G-F-S-F-R-F- NH ₂	~80%
Frog	V-G-T-A-L-G-S-L-A-E-E-L-N- G-Y-N-R-K-K-G-G-F-S-F-R-F- NH ₂	~69%

Note: Bold residues indicate divergence from the human sequence. The C-terminal motif GGFSFRF-NH₂ is 100% conserved across these species.

Key Structural Features

- C-Terminal Amidation (-NH₂): The phenylalanine at position 26 is amidated. This modification is obligatory for biological activity; the free acid form is biologically inert.
- N-Terminal Variability: The N-terminal region (residues 1–15) is less conserved and tolerates substitutions, suggesting it plays a role in metabolic stability or receptor access rather than direct activation.
- Arg-Phe Motif: The Arg25-Phe26 doublet is the signature of the RFamide family.

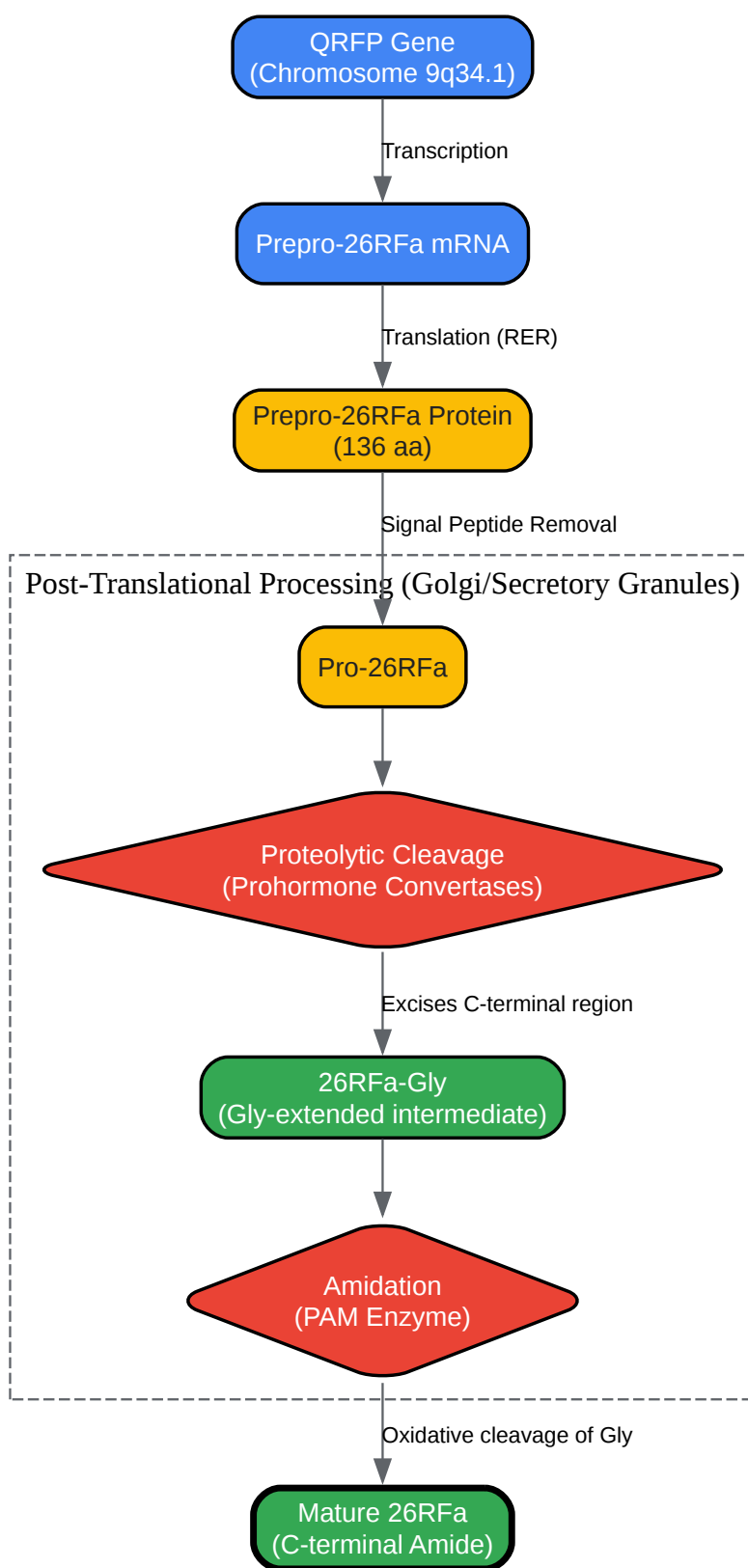
Biosynthesis and Precursor Processing

26RFa is not encoded directly as a mature peptide but is processed from a larger precursor protein, prepro-**26RFa**.

- Human Precursor: 136 amino acids.[\[4\]](#)
- Rat Precursor: 124 amino acids.[\[4\]](#)

The maturation process involves signal peptide cleavage, followed by proteolytic processing at dibasic sites and C-terminal amidation by Peptidylglycine Alpha-Amidating Monooxygenase (PAM).

Visualization: Biosynthetic Pathway of 26RFa



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Figure 1: The biosynthetic pathway of **26RFa** from gene transcription to the mature, amidated neuropeptide.^{[3][4][7][9][10]}

Structural Pharmacology (SAR)

Understanding the Structure-Activity Relationship (SAR) is crucial for drug design, particularly for creating stable analogs that resist rapid degradation.

The Pharmacophore

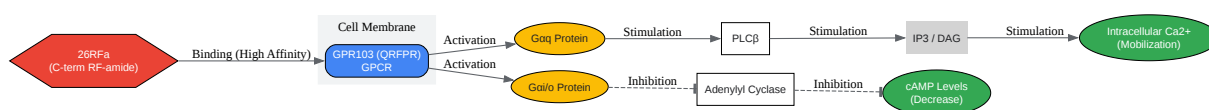
The minimal active fragment required to activate GPR103 is the C-terminal heptapeptide: GGFSFRF-NH₂.

- Phe26 (C-term): The aromatic ring and the amide group are essential for binding deep within the receptor pocket.
- Arg25: Provides a critical positive charge for ionic interaction with the receptor (likely interacting with acidic residues in the transmembrane domain).
- Phe24: Contributes to hydrophobic packing.^[9]

Receptor Signaling (GPR103)

Binding of **26RFa** to GPR103 triggers dual signaling pathways, primarily Gq-mediated calcium mobilization and Gi/o-mediated inhibition of cAMP.

Visualization: Ligand-Receptor Interaction & Signaling



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Figure 2: Signal transduction pathways activated by **26RFa** binding to GPR103.

Experimental Methodologies

To ensure scientific integrity, the following protocols outline the standard procedures for the purification and validation of the **26RFa** primary structure, derived from the foundational work of Chartrel et al. (2003).

Protocol 1: Purification and Sequence Identification

Objective: Isolate endogenous **26RFa** from tissue (e.g., hypothalamus) for structural verification.

- Tissue Extraction:
 - Homogenize tissue in 0.1 M HCl (acidic pH prevents proteolysis and solubilizes basic peptides).
 - Centrifuge at 4°C (10,000 x g) to remove debris.
- Solid-Phase Extraction (Pre-purification):
 - Load supernatant onto Sep-Pak C18 cartridges.
 - Wash with 0.1% TFA (Trifluoroacetic acid).[2]
 - Elute with 60% Acetonitrile (ACN) in 0.1% TFA.
- HPLC Fractionation (The Critical Step):
 - System: Reverse-Phase HPLC (C18 column).
 - Gradient: Linear gradient of ACN (e.g., 10% to 60% over 60 mins) in 0.1% TFA.
 - Detection: Monitor absorbance at 214 nm (peptide bond) and 280 nm (aromatic residues).
 - Self-Validation Check: Collect fractions every minute. Aliquot fractions for bioassay (see Protocol 2) to identify the active peak.

- Structural Characterization:
 - Mass Spectrometry (MALDI-TOF or ESI-MS): Determine molecular mass (Human **26RFa** theoretical MW: ~2868.2 Da).
 - Edman Degradation: Automated N-terminal sequencing to confirm the sequence T-S-G-P....

Protocol 2: Functional Bioassay (Calcium Mobilization)

Objective: Verify the biological activity of the synthesized or isolated peptide.

- Cell Line: CHO (Chinese Hamster Ovary) or HEK293 cells stably transfected with human GPR103.
- Dye Loading: Incubate cells with Fura-2/AM or Fluo-4/AM (calcium-sensitive fluorescent dyes) for 30-60 mins at 37°C.
- Stimulation: Inject **26RFa** (concentration range to M).
- Measurement: Monitor fluorescence ratio (340/380 nm for Fura-2) using a fluorometric imaging plate reader (FLIPR).
- Data Analysis: Plot dose-response curves. The for **26RFa** should be in the low nanomolar range (typically 10–50 nM).

Therapeutic Implications

The primary structure of **26RFa** presents specific challenges and opportunities for drug development.[\[11\]](#)

- Metabolic Instability: As a linear peptide, **26RFa** is susceptible to rapid degradation by serum peptidases (e.g., neprilysin, aminopeptidases). The N-terminus is particularly vulnerable.

- Analog Design:
 - N-terminal Pegylation/Acylation: Increases half-life without significantly affecting receptor binding (since the C-terminus drives binding).
 - C-terminal Modification: The C-terminal amide is strictly required. Replacing Phe residues with non-natural aromatic amino acids (e.g., Tic, Nal) has been explored to improve stability and affinity.

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